

Application Notes and Protocols for Radioimmunoassay (RIA) Detection of Human Fibrinopeptide B

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These application notes provide a detailed overview and a comprehensive protocol for the quantitative determination of human **Fibrinopeptide B** (FPB) in plasma samples using a competitive radioimmunoassay (RIA). This assay is a valuable tool for studying coagulation, thrombosis, and the efficacy of anticoagulant and thrombolytic drugs.

Introduction

Fibrinopeptide B (FPB) is a 14-amino acid peptide released from the N-terminus of the Bβ chain of fibrinogen by the enzymatic action of thrombin during the conversion of fibrinogen to fibrin.[1] The measurement of FPB in plasma serves as a sensitive marker of in vivo thrombin activity and the rate of fibrin formation.[1] Elevated levels of FPB are associated with thrombotic events, making its quantification crucial in the research and development of antithrombotic therapies. This document outlines the principles of the FPB radioimmunoassay, a detailed experimental protocol, and expected performance characteristics.

Principle of the Assay

The radioimmunoassay for **Fibrinopeptide B** is a competitive binding assay. In this assay, a known quantity of radiolabeled FPB (tracer) competes with the unlabeled FPB present in a

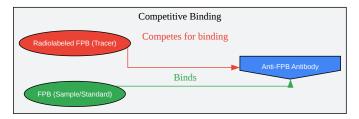


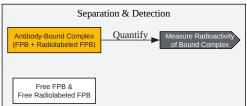
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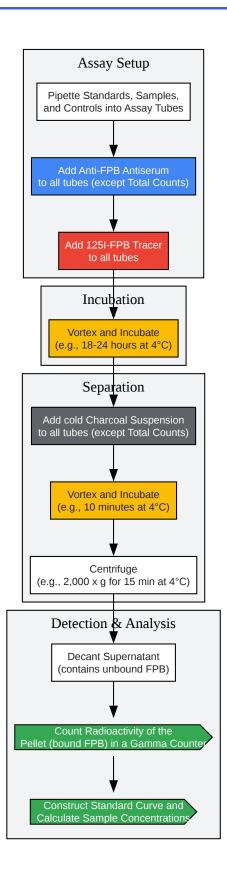
sample or standard for a limited number of binding sites on a specific anti-FPB antibody. As the concentration of unlabeled FPB in the sample increases, the amount of radiolabeled FPB that can bind to the antibody decreases. The antibody-bound fraction is then separated from the unbound fraction, and the radioactivity of the bound fraction is measured. The concentration of FPB in the unknown sample is determined by comparing the measured radioactivity with a standard curve generated using known concentrations of unlabeled FPB.[1]











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